

# Technical Guide: Physicochemical Properties of 2-Ethyl-1H-imidazole-4-carboxylic acid

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## Compound of Interest

**Compound Name:** 2-Ethyl-1H-imidazole-4-carboxylic acid

**Cat. No.:** B1296882

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**Audience:** Researchers, Scientists, and Drug Development Professionals **Topic:** Molecular Weight of **2-Ethyl-1H-imidazole-4-carboxylic acid**

This document provides a detailed analysis of the molecular weight of **2-Ethyl-1H-imidazole-4-carboxylic acid**, a key physicochemical property for research and development.

## Compound Identification

The compound of interest is **2-Ethyl-1H-imidazole-4-carboxylic acid**. It is an organic compound featuring an imidazole ring substituted with an ethyl group and a carboxylic acid group.

## Molecular Formula and Weight

The molecular formula for this compound has been determined to be C<sub>6</sub>H<sub>8</sub>N<sub>2</sub>O<sub>2</sub>.<sup>[1][2]</sup> Based on this formula, the molecular weight is calculated to be 140.14 g/mol .<sup>[1][2]</sup> A summary of its properties is presented below.

Property	Value	Source
IUPAC Name	2-Ethyl-1H-imidazole-4-carboxylic acid	-
CAS Number	84255-21-0	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	140.14 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>

## Protocol for Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation protocol is based on the molecular formula (C<sub>6</sub>H<sub>8</sub>N<sub>2</sub>O<sub>2</sub>) and the standard atomic weights of each element.

### Methodology:

- Identify Atoms and Count: Determine the number of atoms of each element present in the molecular formula.
  - Carbon (C): 6 atoms
  - Hydrogen (H): 8 atoms
  - Nitrogen (N): 2 atoms
  - Oxygen (O): 2 atoms
- Use Standard Atomic Weights: Utilize the standard atomic weight for each element as recommended by IUPAC.
  - Atomic Weight of C: ~12.011 u[\[3\]](#)[\[4\]](#)
  - Atomic Weight of H: ~1.008 u[\[5\]](#)[\[6\]](#)
  - Atomic Weight of N: ~14.007 u[\[7\]](#)[\[8\]](#)

- Atomic Weight of O: ~15.999 u [9][10]
- Calculate Total Mass for Each Element: Multiply the atom count by the respective atomic weight for each element.
  - Total Mass of C =  $6 * 12.011 \text{ u} = 72.066 \text{ u}$
  - Total Mass of H =  $8 * 1.008 \text{ u} = 8.064 \text{ u}$
  - Total Mass of N =  $2 * 14.007 \text{ u} = 28.014 \text{ u}$
  - Total Mass of O =  $2 * 15.999 \text{ u} = 31.998 \text{ u}$
- Sum for Total Molecular Weight: Add the total masses of all elements to arrive at the final molecular weight.
  - Molecular Weight =  $72.066 + 8.064 + 28.014 + 31.998 = 140.142 \text{ u}$

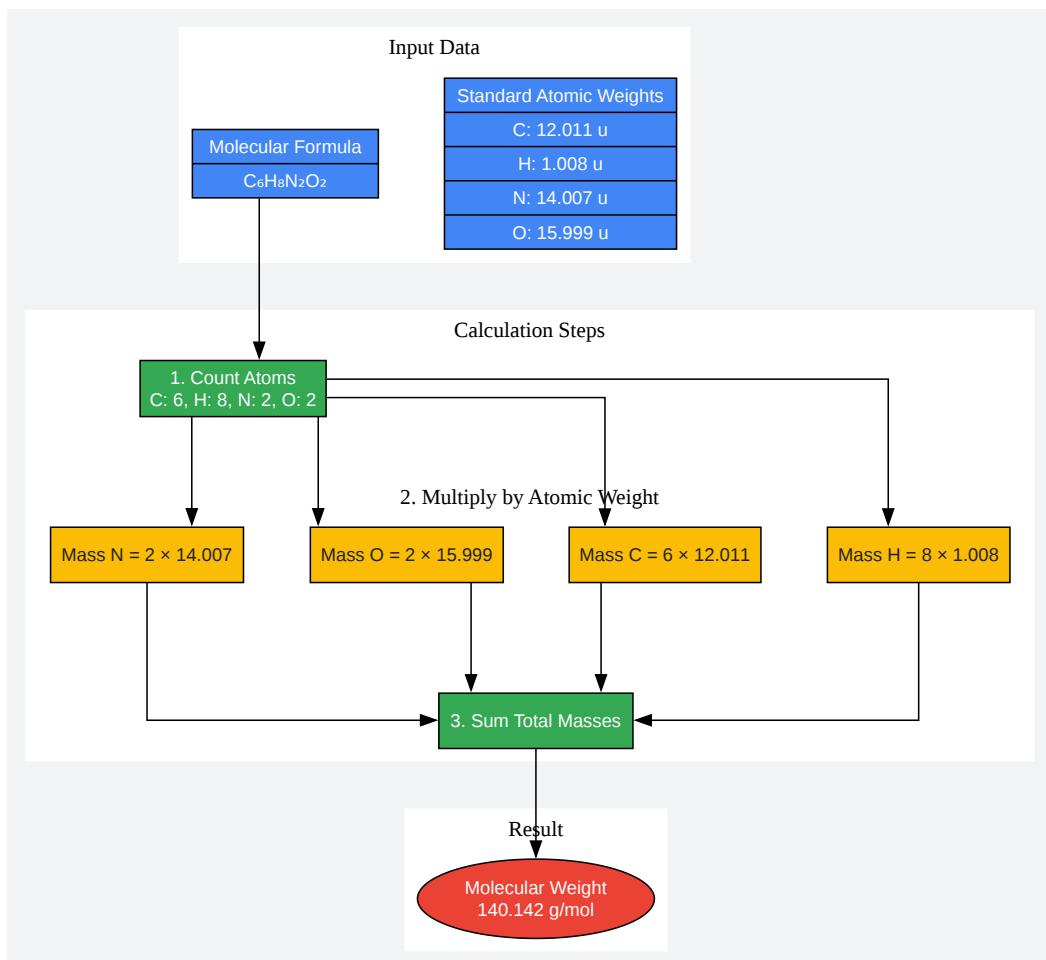
The calculated value of 140.142 g/mol is consistent with the cited value of 140.14 g/mol . [1][2]

Summary of Calculation:

Element	Symbol	Atom Count	Atomic Weight (u)	Total Mass (u)
Carbon	C	6	12.011	72.066
Hydrogen	H	8	1.008	8.064
Nitrogen	N	2	14.007	28.014
Oxygen	O	2	15.999	31.998
Total	-	-	-	140.142

## Visualization of Calculation Workflow

The logical flow for determining the molecular weight from the compound's formula is illustrated below.

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Caption: Workflow for calculating molecular weight.

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